

Application Notes and Protocols for Sting-IN-4 in Autophagy Induction Studies

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **Sting-IN-4**, a potent STING (Stimulator of Interferon Genes) agonist, to induce and study autophagy in mammalian cells. The protocols and data presented are based on established methodologies for investigating STING-mediated autophagy.

Introduction

The cGAS-STING pathway is a critical component of the innate immune system that senses cytosolic DNA.[1] Beyond its role in immunity, activation of the STING pathway has been shown to be a robust inducer of autophagy, a fundamental cellular process for degrading and recycling cellular components.[2][3][4][5] **Sting-IN-4** is a powerful research tool for investigating the mechanisms of STING-dependent autophagy and its implications in various physiological and pathological processes.

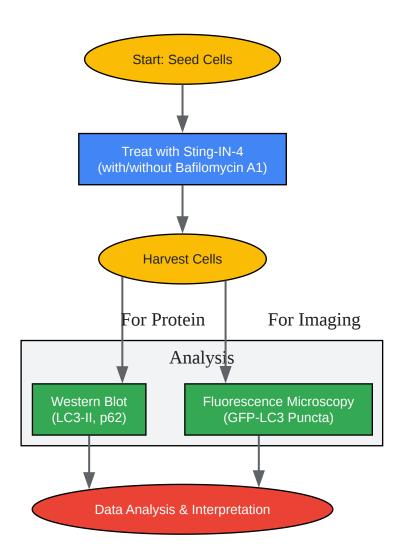
Mechanism of Action

Sting-IN-4 functions as a STING agonist. Upon binding to STING, it induces a conformational change in the STING protein, leading to its oligomerization and translocation from the Endoplasmic Reticulum (ER) to the ER-Golgi intermediate compartment (ERGIC).[6][7] The STING-containing ERGIC then serves as a membrane source for the lipidation of LC3 (Microtubule-associated protein 1A/1B-light chain 3), a key step in autophagosome biogenesis. [1] This process of non-canonical autophagy is dependent on ATG5 and WIPI2 but occurs



independently of the ULK1 and Beclin-1 complexes, which are central to canonical autophagy. [1][2][4] STING can also directly interact with LC3 through its LC3-interacting regions (LIRs).[3]





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